

An In-depth Technical Guide to the Solubility of Chromotropic Acid Disodium Salt

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Compound of Interest

Compound Name: *Chromotropic acid disodium salt*

Cat. No.: *B008445*

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This technical guide provides a comprehensive overview of the solubility of **chromotropic acid disodium salt** in various solvents. Aimed at researchers, scientists, and professionals in drug development, this document compiles available solubility data, details experimental methodologies for solubility determination, and presents visual workflows relevant to the application of this compound.

Introduction to Chromotropic Acid Disodium Salt

Chromotropic acid disodium salt, also known as 4,5-dihydroxynaphthalene-2,7-disulfonic acid disodium salt, is a highly utilized analytical reagent. It is particularly valued in colorimetric analyses for the detection of various substances, most notably formaldehyde and certain metal ions[1][2][3]. Its utility in these applications is significantly influenced by its solubility characteristics in different media. This guide focuses on providing detailed information regarding its solubility.

Solubility of Chromotropic Acid Disodium Salt

The solubility of a compound is a critical physicochemical property that dictates its application in various experimental and industrial settings. **Chromotropic acid disodium salt** is generally characterized by its high solubility in aqueous solutions and limited solubility in many organic solvents.

The following table summarizes the available solubility data for **chromotropic acid disodium salt** in different solvents.

Solvent	Formula	Solubility	Temperature (°C)	Citation
Water	H ₂ O	170 g/L	20	[4][5][6]
Water	H ₂ O	High solubility	Not Specified	[1]
Water	H ₂ O	Soluble	Not Specified	[7][8][9][10][11] [12][13][14]
Ethanol	C ₂ H ₅ OH	Slightly soluble	Not Specified	[15]

No quantitative solubility data was found for methanol, acetone, DMSO, or DMF in the reviewed literature.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the thermodynamic solubility of a solid compound, such as **chromotropic acid disodium salt**, using the shake-flask method. This method is considered reliable for determining equilibrium solubility[16].

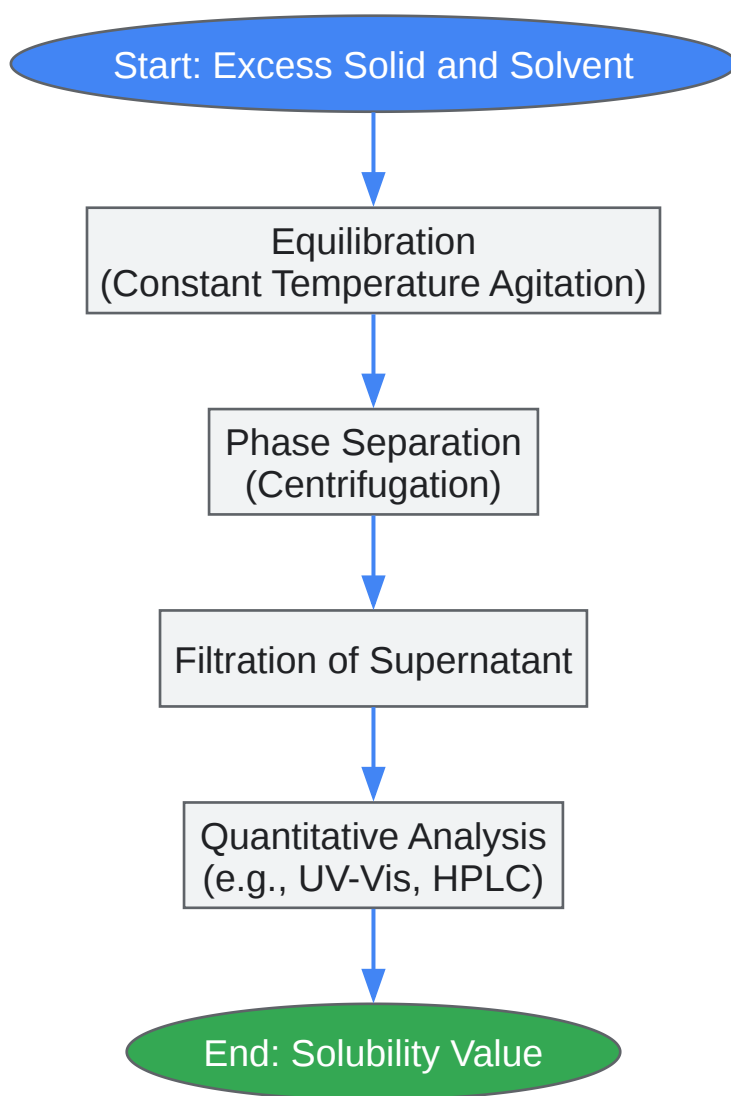
An excess amount of the solid compound is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved solute in the saturated solution is then determined by a suitable analytical method.

- **Chromotropic acid disodium salt**
- Solvent of interest (e.g., water, ethanol)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)

- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer, HPLC)
- Preparation of the Suspension: Add an excess amount of **chromotropic acid disodium salt** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid should be clearly visible.
- Equilibration: Place the container in a constant temperature shaker bath. Agitate the suspension for a predetermined period (e.g., 24 to 72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally.
- Phase Separation: After equilibration, allow the suspension to settle. To separate the solid phase from the liquid phase, centrifuge the samples at a high speed.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. To ensure no solid particles are transferred, it is recommended to filter the supernatant using a syringe filter that is compatible with the solvent.
- Sample Preparation for Analysis: Dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method being used.
- Quantification: Analyze the diluted sample using a calibrated analytical instrument to determine the concentration of the dissolved **chromotropic acid disodium salt**. A UV-Vis spectrophotometer is often suitable for chromophoric compounds like this one.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The solubility is typically expressed in units of g/L or mg/mL.

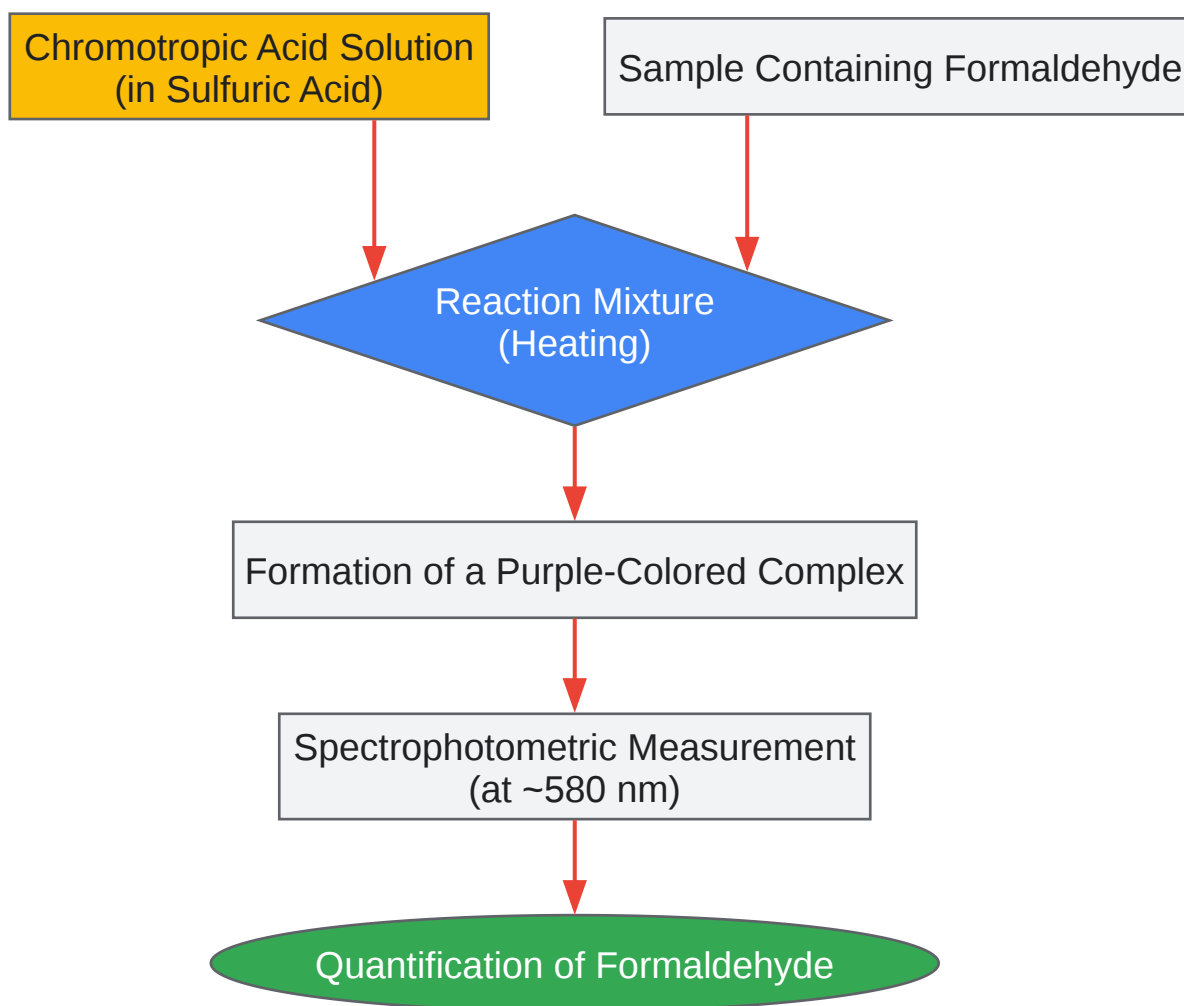
Visualizing Experimental and Logical Workflows

To aid in the understanding of the processes involved in solubility determination and the application of **chromotropic acid disodium salt**, the following diagrams are provided.



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Caption: Workflow for Solubility Determination.



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Caption: Colorimetric Detection of Formaldehyde.

Conclusion

The disodium salt of chromotropic acid is a valuable analytical reagent with high solubility in water, a property that is fundamental to its application in aqueous-based colorimetric assays. While qualitative data indicates some solubility in ethanol, there is a lack of comprehensive quantitative solubility data in common organic solvents. The standardized experimental protocol provided in this guide offers a reliable method for researchers to determine the solubility of this compound in solvents relevant to their specific applications. The visualized workflows further clarify the processes of solubility determination and the analytical application of this compound in formaldehyde detection.

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